Validation of 3-(2,2-Difluoroethyl)azetidine Synthesis via Spectroscopic Methods

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Compound of Interest

Compound Name:	*3-(2,2-Difluoroethyl)azetidine*
CAS No.:	*1785540-77-3*
Cat. No.:	*B3246534*

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Executive Summary: The Bioisosteric Advantage

In modern drug discovery, the **3-(2,2-difluoroethyl)azetidine** scaffold represents a critical bioisostere of the 3-ethylazetidine moiety. While the parent 3-ethylazetidine is a potent amine, its high basicity (

) often leads to poor membrane permeability and high efflux liability.

The introduction of the gem-difluoro group (

) at the

-position serves two specific medicinal chemistry objectives:

- Modulation: The strong electron-withdrawing effect of fluorine lowers the amine basicity to the physiological range (

  ), enhancing bioavailability.

- Metabolic Blocking: The

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motif acts as a metabolic "soft spot" blocker, preventing oxidative dealkylation common in ethyl side chains.

This guide provides a validated protocol for the synthesis and, crucially, the spectroscopic validation of this motif, distinguishing it from common impurities like monofluoro analogs or unreacted aldehydes.

Synthesis Strategy & Comparative Analysis

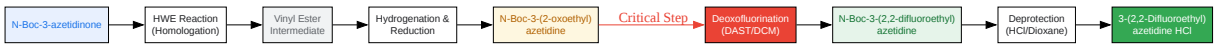
Strategic Route Selection

Two primary routes exist for this synthesis. Route A (Deoxofluorination) is preferred for scale and purity over Route B (Alkylation), which suffers from poly-alkylation and elimination side reactions.

- Route A (Recommended): Deoxofluorination of tert-butyl 3-(2-oxoethyl)azetidine-1-carboxylate.
- Route B (Alternative): Cross-coupling of 3-iodoazetidine with 1,1-difluoro-2-iodoethane (Low yield, high cost).

Synthesis Workflow (Route A)

The synthesis hinges on the clean conversion of the aldehyde precursor to the gem-difluoro product using Diethylaminosulfur trifluoride (DAST) or Bis(2-methoxyethyl)aminosulfur trifluoride (Deoxo-Fluor).



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Figure 1: Step-wise synthesis pathway highlighting the critical deoxofluorination stage where spectroscopic monitoring is essential.

Experimental Protocols

Preparation of N-Boc-3-(2,2-difluoroethyl)azetidine

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Reagents:tert-butyl 3-(2-oxoethyl)azetidine-1-carboxylate (1.0 eq), DAST (1.5 eq), Dichloromethane (DCM, anhydrous).

- Setup: Charge a flame-dried RBF with the aldehyde precursor dissolved in anhydrous DCM (0.1 M) under

  atmosphere. Cool to

  .
- Addition: Add DAST dropwise via syringe. Caution: DAST reacts violently with water.
- Reaction: Stir at

  for 1 hour, then allow to warm to room temperature (RT) overnight.
- Quench: Pour the mixture slowly into saturated aqueous

  at

  . Extract with DCM (

).
- Purification: Dry organics over

  , concentrate, and purify via silica gel chromatography (0-30% EtOAc/Hexanes).

Deprotection to HCl Salt

- Dissolve the N-Boc intermediate in 4N HCl in dioxane (10 eq).
- Stir at RT for 2 hours. A white precipitate should form.
- Concentrate in vacuo or filter the solid to obtain **3-(2,2-difluoroethyl)azetidine** hydrochloride.

Spectroscopic Validation (The "Fingerprint")

The validation of the 2,2-difluoroethyl group relies on specific coupling patterns in NMR. The triplet of triplets (tt) in

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NMR and the doublet of triplets (dt) in

NMR are diagnostic.

NMR Data Summary Table

Nucleus	Chemical Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment
	5.80 – 6.10	tt (triplet of triplets)	Hz, Hz	(Terminal)
	3.60 – 4.20	m	-	Azetidine Ring ( )
	2.10 – 2.30	td or dt	Hz, Hz	(Linker)
	-114 to -123	dt (doublet of triplets)	Hz, Hz	
	~116.0	t (triplet)	Hz	

Detailed Analysis

- The "Signature" Signal: The terminal proton on the difluoro group ( ) appears as a distinct triplet of triplets around 6.0 ppm. The large geminal coupling to two fluorine atoms (Hz) splits it into a triplet, and the smaller vicinal coupling to the adjacent methylene group (Hz) further splits each leg into triplets.
- Impurity Check:

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- Aldehyde starting material: Look for a singlet/doublet at

  ppm.

- Monofluoro impurity: Would show a doublet of doublets with

  Hz, but lacking the second fluorine coupling.

Performance Comparison: Fluorinated vs. Non-Fluorinated[1][2]

The decision to use the 2,2-difluoroethyl analog over the standard ethyl azetidine is driven by physicochemical properties.

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Property	3-Ethylazetidine (Parent)	3-(2,2-Difluoroethyl)azetidine (Bioisostere)	Impact on Drug Design
Basicity ( )	~11.3	~7.5	Critical: Lowers to physiological range, improving passive permeability and reducing lysosomal trapping.
Lipophilicity ( )	Low (Polar cation)	Moderate (Neutral fraction higher)	Improves blood-brain barrier (BBB) penetration.
Metabolic Stability	Low (Susceptible to oxidation)	High	The group blocks P450-mediated oxidation at the -carbon.
Molecular Weight	85.15 g/mol	121.13 g/mol	Slight increase, generally negligible for ligand efficiency.

Causality of Shift

The fluorine atoms are highly electronegative ( ). Through the inductive effect ( ), they pull electron density away from the azetidine nitrogen, stabilizing the lone pair and making it less available to accept a proton. This drops the basicity by nearly 4 log units, transforming the molecule from a highly basic amine to a physiologically neutral-like species.

References

- Synthesis of Azetidine Derivatives

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- Yang, L. et al. "Synthesis of New Azetidine and Oxetane Amino Acid Derivatives." Molecules, 2023.

- Physicochemical Properties of Fluorinated Amines
  - Morgenthaler, M. et al. "Predicting and Tuning Physicochemical Properties in Lead Optimization: Amine Basicities." ChemMedChem, 2007. (Establishes the -fluorine effect on).
  - ResearchGate Data: "pKa values of azetidine and their mono- and difluorinated derivatives."

- Spectroscopic Data (19F NMR References)
  - University of Queensland: "1,1-Difluoroethylene NMR Data" (Analogous coupling constants).
  - Ghent University: "N-(2,2-difluoroethyl)

    -123 ppm reference).

- Compound Identification
  - PubChem CID 155390155: "3-(2,2-difluorovinyl)azetidine hydrochloride salt."[1]
  - CAS Registry: **3-(2,2-Difluoroethyl)azetidine** (CAS 1785540-77-3).

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Sources

- 1. 3-(2,2-Difluorovinyl)azetidine hydrochloride salt | C5H8ClF2N | CID 155390155 - PubChem [pubchem.ncbi.nlm.nih.gov]
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